

Application Notes and Protocols for Assessing Mercury Body Burden Using DMPS

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Compound of Interest

Compound Name: *2,3-Dimercapto-1-propanesulfonic acid*

Cat. No.: *B1199679*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-dimercapto-1-propanesulfonic acid (DMPS) is a chelating agent utilized in assessing the body burden of heavy metals, particularly mercury.^[1] It is a water-soluble analog of dimercaprol (BAL) and is employed as a diagnostic tool to mobilize mercury from tissues, thereby increasing its urinary excretion.^{[2][3]} This document provides detailed application notes and protocols for the use of DMPS in estimating mercury body burden, based on findings from various scientific studies. It is intended for use by researchers, scientists, and drug development professionals.

Mechanism of Action

DMPS is a hydrophilic compound that is primarily eliminated through the kidneys, with approximately 80% of a dose excreted within 24 hours.^[2] It does not cross the blood-brain barrier and has not been found to redistribute inorganic mercury to the brain.^[2] DMPS binds to mercury and other heavy metals, forming a stable, water-soluble complex that is then excreted in the urine.^[1] This mobilization of mercury from body stores allows for an estimation of the total body burden.

Experimental Protocols

The DMPS challenge test, also known as a provoked urine test, involves the administration of DMPS followed by the collection of urine to measure the amount of mobilized mercury.[\[4\]](#) There is no single, universally standardized protocol; however, the following methodologies have been utilized in clinical and research settings.

Oral DMPS Challenge Protocol

This protocol is often used for its convenience and non-invasive nature.

Patient Preparation:

- Patients should be on an empty stomach before DMPS administration to avoid the chelation of dietary minerals.[\[1\]](#)
- It is recommended to discontinue supplements containing minerals like zinc and copper on the day of the test.[\[2\]](#)
- A baseline morning urine sample should be collected before DMPS intake to establish pre-provocation mercury levels.[\[1\]](#)

DMPS Administration:

- Dosage: A common oral dose for adults is 10 mg of DMPS per kg of body weight, with typical doses ranging from 200 mg to 400 mg.[\[2\]](#) Another cited dosage is a single oral administration of 300 mg of DMPS.[\[5\]](#)[\[6\]](#)
- Administration: The DMPS capsule is ingested with a glass of water.

Urine Collection:

- Collection Period: Urine is collected for a specified period following DMPS administration. Common collection times are 2-3 hours, 6 hours, or 24 hours.[\[1\]](#)[\[7\]](#) Peak excretion of the DMPS-mercury complex typically occurs between 2 and 3 hours after ingestion.[\[1\]](#) A significant portion (62%) of the mobilized mercury is excreted within the first six hours.[\[5\]](#)

- Sample Handling: Urine samples should be collected in acid-washed or heavy-metal-free containers and refrigerated during and after collection.[3]

Intravenous (IV) DMPS Challenge Protocol

Intravenous administration of DMPS is also utilized and may result in a more potent chelation effect compared to oral administration.[8]

Patient Preparation:

- Similar to the oral protocol, patients should have an empty stomach.
- Baseline urine and blood pressure should be recorded before the infusion.[2]

DMPS Administration:

- Dosage: A typical IV dose is 3 mg of DMPS per kg of body weight.[2]
- Administration: The DMPS solution is added to 100ml of 0.9% sodium chloride and infused over approximately 15 minutes.[2]

Urine Collection:

- Collection Period: The peak excretion time after IV DMPS is between 1 and 2 hours.[2] Urine is typically collected for 1 to 2 hours post-infusion.[2]
- Sample Handling: The same handling procedures as the oral protocol should be followed.

Data Presentation

The following tables summarize quantitative data from studies on urinary mercury excretion following DMPS administration.

Table 1: Urinary Mercury Excretion in Different Populations After Oral DMPS Administration

Population Studied	DMPS Dose	Urine Collection Period	Baseline Urinary Mercury ($\mu\text{g}/48\text{h}$)	Post-DMPS Urinary Mercury ($\mu\text{g}/48\text{h}$)	Fold Increase	Reference
Chloralkali Industry Workers (n=43)	Two doses, 24h interval	48 hours	Not specified	1513	Not specified	[9]
Dentists (n=12)	Two doses, 24h interval	48 hours	Not specified	132.6	Not specified	[9]
Non-Exposed Individuals (n=20)	Two doses, 24h interval	48 hours	Not specified	3.78	Not specified	[9]
Dental Technicians (n=10)	300 mg	Not specified	Not specified	88x baseline	88	[7]
Dentists (n=5)	300 mg	Not specified	Not specified	49x baseline	49	[7]
Non-Dental Personnel (n=13)	300 mg	Not specified	Not specified	35x baseline	35	[7]
Former Chloro-alkali Workers (n=7)	300 mg	24 hours	Not specified	7.6x baseline	7.6	[5]
Subjects with and without amalgam	300 mg	24 hours	Not specified	6-7x baseline	6-7	[6]

fillings
(n=29)

Table 2: Estimated Kidney Mercury Burden and Mobilization by DMPS

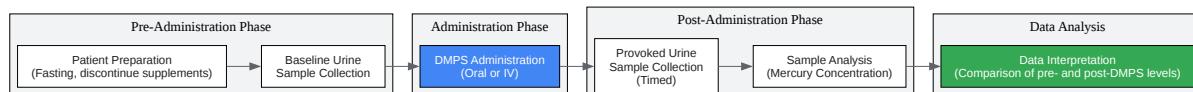
Population	Estimated Kidney Mercury Burden (ng/g)	Percentage of Kidney Mercury Mobilized by Two DMPS Doses	Route of Administration	Reference
Controls	61	17-20%	Oral	[9]
Controls	61	25-30%	Intramuscular	[9]
Dentists	2800	17-20%	Oral	[9]
Dentists	2800	25-30%	Intramuscular	[9]
Industrial Workers	28000	17-20%	Oral	[9]
Industrial Workers	28000	25-30%	Intramuscular	[9]

Table 3: Effects of DMPS on Mercury Levels in Animal Studies (Rats)

DMPS Dose (ip)	Tissue	Analyte	% Change from Pre-chelation	Reference
100 mg/kg	Kidney	Inorganic Mercury (Hg ²⁺)	-38%	[10]
100 mg/kg	Kidney	Methylmercury (CH ₃ Hg ⁺)	-59%	[10]
100 mg/kg	Brain	Total Mercury	Slight Increase	[10]

Visualizations

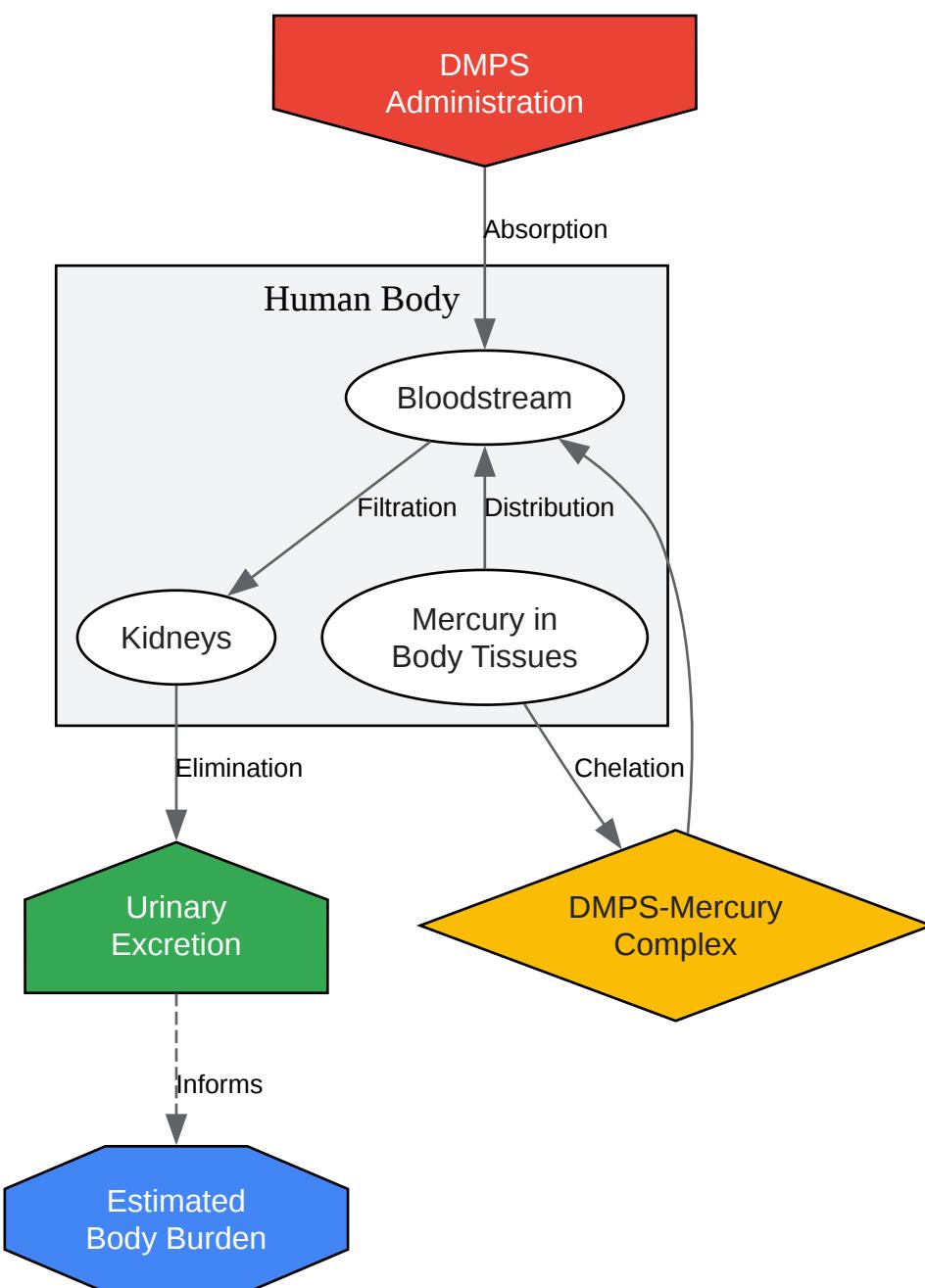
Diagram 1: Experimental Workflow of a DMPS Challenge Test



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Caption: Workflow for a DMPS challenge test.

Diagram 2: Logical Relationship in DMPS-Mediated Mercury Mobilization

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